

physicochemical properties of 4-(4-Bromophenyl)-2-chlorothiazole

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)-2-chlorothiazole

CAS No.: 3884-33-1

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An In-depth Technical Guide to the Physicochemical Properties and Synthetic Utility of **4-(4-Bromophenyl)-2-chlorothiazole**

Executive Summary

This technical guide provides a comprehensive overview of **4-(4-Bromophenyl)-2-chlorothiazole**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The thiazole nucleus is a privileged scaffold, appearing in numerous biologically active compounds and approved pharmaceuticals.^{[1][2][3]} This document delineates the core physicochemical properties, a robust two-step synthetic pathway from commercially available precursors, and state-of-the-art analytical methodologies for structural confirmation and purity assessment. Furthermore, it explores the compound's reactivity, positioning it as a versatile synthetic intermediate for the development of novel molecular entities. The protocols and insights herein are designed to be self-validating, providing researchers with the causal understanding required for successful application in a laboratory setting.

Introduction: The Thiazole Scaffold in Drug Discovery

The thiazole ring is a fundamental structural motif in medicinal chemistry, integral to a wide array of therapeutic agents demonstrating antibacterial, anti-inflammatory, anticancer, and anti-HIV activities.[1][2][4] Its unique electronic properties and ability to act as a bioisostere for other aromatic systems make it a cornerstone of modern drug design. The subject of this guide, **4-(4-Bromophenyl)-2-chlorothiazole**, emerges as a particularly valuable building block. The 4-aryl substitution provides a core structure common in many active agents, while the 2-chloro position serves as a highly reactive handle for further chemical modification, enabling the rapid generation of compound libraries for structure-activity relationship (SAR) studies.[5]

Molecular and Physicochemical Profile

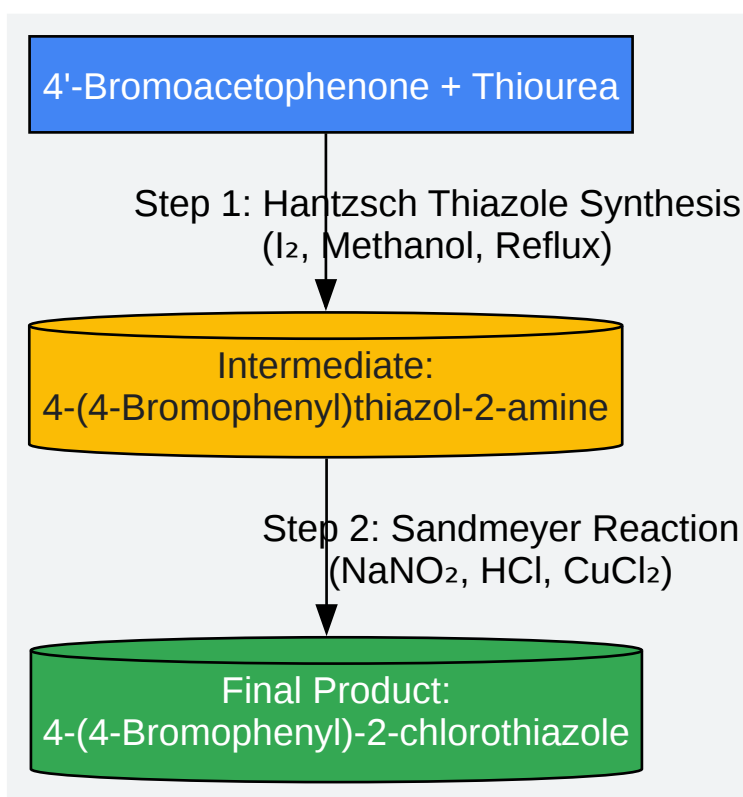
The fundamental properties of **4-(4-Bromophenyl)-2-chlorothiazole** are summarized below. While extensive experimental data is not widely published, these values are based on structural analysis and data from closely related analogues.

Property	Value	Source / Rationale
IUPAC Name	4-(4-bromophenyl)-2-chloro-1,3-thiazole	Standard Nomenclature
Molecular Formula	C ₉ H ₅ BrClNS	Calculated from structure
Molecular Weight	274.57 g/mol	Calculated from atomic weights
Appearance	Predicted to be an off-white to pale yellow solid	Analogy to similar structures[6]
Melting Point	Not experimentally determined; predicted to be >150 °C	Based on related 2-chloro and 4-arylthiazoles
Solubility	Insoluble in water; soluble in organic solvents (DMSO, DMF, Chloroform)	General property of halogenated aromatic heterocycles
Boiling Point	Not applicable (decomposes at high temperature)	Standard for complex organic solids

Synthesis and Mechanistic Rationale

The synthesis of **4-(4-Bromophenyl)-2-chlorothiazole** is most effectively achieved via a robust two-step sequence starting from 4'-bromoacetophenone. This pathway leverages the classic Hantzsch thiazole synthesis followed by a Sandmeyer-type conversion of the resulting amine.

Visualized Synthetic Workflow



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Caption: Two-step synthesis of **4-(4-Bromophenyl)-2-chlorothiazole**.

Step 1: Hantzsch Synthesis of 4-(4-Bromophenyl)thiazol-2-amine (Precursor)

This foundational step builds the thiazole ring system. The Hantzsch synthesis is a reliable and high-yielding method for this transformation.

- Principle: The reaction proceeds via the condensation of an α -haloketone (formed in-situ from the ketone and a halogen) with a thioamide (thiourea). The α -bromination of 4'-bromoacetophenone followed by cyclization with thiourea yields the 2-aminothiazole core.^[6]
^[7]
- Experimental Protocol:

- To a round-bottom flask, add 4'-bromoacetophenone (1.0 eq) and thiourea (1.2 eq) to absolute methanol.
- Add iodine (1.0 eq) to the mixture. The iodine serves as both a catalyst and the halogenating agent for the in-situ formation of the α -haloketone.
- Reflux the reaction mixture for 4-6 hours. Progress should be monitored by Thin Layer Chromatography (TLC) using a mobile phase such as ethyl acetate:hexane (1:1).
- Upon completion, cool the mixture to room temperature and pour it into a beaker of cold water with stirring.
- Neutralize the solution with a saturated sodium bicarbonate solution to quench any remaining acid.
- The resulting precipitate, 4-(4-Bromophenyl)thiazol-2-amine, is collected by vacuum filtration, washed with cold water, and dried.
- The crude product can be recrystallized from ethanol to yield an off-white solid.^[6]
- Self-Validation: The identity and purity of the intermediate should be confirmed by melting point determination and spectroscopic analysis (¹H NMR, FT-IR) before proceeding.

Step 2: Sandmeyer-type Conversion to 4-(4-Bromophenyl)-2-chlorothiazole

This reaction efficiently replaces the 2-amino group with a chlorine atom, a transformation that is otherwise difficult to achieve directly.

- Principle: The primary aromatic amine is first converted to a diazonium salt at low temperature using sodium nitrite and a strong acid. This highly reactive intermediate is then decomposed in the presence of a copper(I) chloride catalyst, which facilitates the substitution of the diazonium group with chloride.^{[8][9]}
- Experimental Protocol:

- Suspend the precursor, 4-(4-Bromophenyl)thiazol-2-amine (1.0 eq), in a mixture of concentrated hydrochloric acid and water at 0-5 °C in an ice bath.
- Slowly add a pre-chilled aqueous solution of sodium nitrite (1.1 eq) dropwise, ensuring the temperature remains below 5 °C. Stir for 30 minutes to ensure complete formation of the diazonium salt.
- In a separate flask, prepare a solution of copper(I) chloride (CuCl, 1.2 eq) in concentrated hydrochloric acid.
- Slowly add the cold diazonium salt solution to the CuCl solution. Vigorous nitrogen gas evolution will be observed.
- Allow the reaction to stir at room temperature for 1-2 hours after the addition is complete.
- Extract the product into an organic solvent such as ethyl acetate or dichloromethane.
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield pure **4-(4-Bromophenyl)-2-chlorothiazole**.

Structural Elucidation and Quality Control

Rigorous characterization is essential to confirm the identity and purity of the final compound.

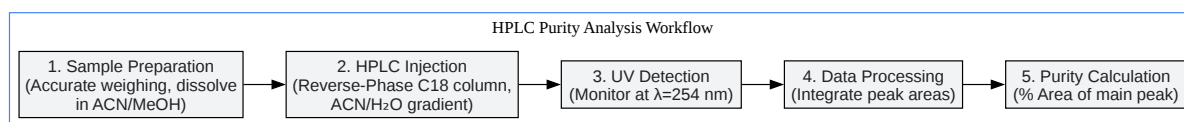
Spectroscopic Signature

- ¹H NMR: The spectrum is expected to show a characteristic pattern. A singlet for the C5-proton of the thiazole ring should appear around 7.5-8.0 ppm. The 4-bromophenyl group will present as a classic A₂B₂ system (two doublets) in the aromatic region (approx. 7.5-7.8 ppm), integrating to 2 protons each.[6]
- ¹³C NMR: Key signals will include those for the halogenated carbons (C-Cl and C-Br) and the carbons of the thiazole ring. The C2-Cl carbon is expected to be significantly downfield.

- FT-IR (KBr, cm^{-1}): Expected characteristic peaks include ~1580-1600 (C=C/C=N stretching), ~820 (C-Cl stretching), and a strong peak for the para-disubstituted benzene ring.[6]
- Mass Spectrometry (MS): The mass spectrum will provide definitive structural confirmation. The molecular ion peak (M^+) will exhibit a unique and complex isotopic cluster due to the presence of both bromine ($^{79}\text{Br}/\sim 50.7\%$, $^{81}\text{Br}/\sim 49.3\%$) and chlorine ($^{35}\text{Cl}/\sim 75.8\%$, $^{37}\text{Cl}/\sim 24.2\%$). This results in characteristic M, M+2, and M+4 peaks with predictable relative intensities.

Chromatographic Purity Assessment Workflow

High-Performance Liquid Chromatography (HPLC) is the standard for determining the purity of synthetic compounds.



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Caption: Standard workflow for purity determination by reverse-phase HPLC.

- Rationale: A reverse-phase C18 column is ideal for retaining this relatively non-polar molecule. A gradient elution using acetonitrile and water allows for efficient separation from potential impurities. The aromatic nature of the molecule makes it strongly UV-active, enabling sensitive detection around 254 nm. Purity is reported as the relative area percentage of the main product peak.[10]

Reactivity and Applications in Medicinal Chemistry

The primary utility of **4-(4-Bromophenyl)-2-chlorothiazole** lies in its reactivity. The 2-chloro group is an excellent leaving group, making the C2 position susceptible to nucleophilic aromatic substitution (S_NAr). This allows for the facile introduction of a wide variety of functional groups, including:

- Amines: Reaction with primary or secondary amines yields 2-aminothiazole derivatives, a scaffold with known anticancer and antimicrobial properties.^[7]
- Thiols: Reaction with thiols produces 2-thioether substituted thiazoles.
- Alcohols/Phenols: Reaction with alkoxides or phenoxides generates 2-ether linkages.

This chemical versatility makes it an ideal starting material for building combinatorial libraries to screen for biological activity against various targets, including kinases, receptors, and enzymes.^{[1][5]}

Safety, Handling, and Storage

As with all halogenated heterocyclic compounds, **4-(4-Bromophenyl)-2-chlorothiazole** should be handled with appropriate care.

- Hazard Profile: Assumed to be toxic upon ingestion and an irritant to skin, eyes, and the respiratory system.
- Personal Protective Equipment (PPE): Always handle in a certified chemical fume hood. Wear safety goggles, a lab coat, and nitrile gloves.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Conclusion

4-(4-Bromophenyl)-2-chlorothiazole is a high-value synthetic intermediate with significant potential in drug discovery and development. Its well-defined synthetic pathway, predictable spectroscopic signature, and versatile reactivity at the 2-position provide researchers with a powerful tool for creating novel thiazole-based compounds. This guide provides the foundational knowledge and practical protocols necessary to synthesize, characterize, and effectively utilize this compound in a research setting.

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